

Technical Support Center: Iron Pentacarbonyl (Fe(CO)₅) Storage and Handling

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Compound of Interest		
Compound Name:	Iron pentacarbonyl	
Cat. No.:	B077669	Get Quote

This guide provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of **iron pentacarbonyl**, focusing on preventing its decomposition.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of iron pentacarbonyl decomposition?

A1: **Iron pentacarbonyl** (Fe(CO)₅) is sensitive to several environmental factors that can induce decomposition. The primary causes are:

- Light: Exposure to light, especially UV light, causes photolysis, leading to the formation of iron tetracarbonyl (Fe(CO)₄) and diiron nonacarbonyl (Fe₂(CO)₉).[1][2]
- Heat: Elevated temperatures accelerate decomposition.[2] The compound decomposes at temperatures exceeding 100°C and may explode upon heating.[3]
- Air (Oxygen): Fe(CO)₅ is air-sensitive and can ignite spontaneously in air.[4][5] It evolves
 carbon monoxide upon exposure to air.[2]
- Moisture: Contact with moist air or water can lead to slow decomposition, liberating carbon monoxide.[3]

Q2: What are the visible signs of iron pentacarbonyl decomposition?



A2: A fresh, pure sample of **iron pentacarbonyl** is a straw-yellow or orange liquid.[1] As it decomposes, older samples will appear darker in color.[1][6] The formation of solid precipitates, such as diiron nonacarbonyl, may also be observed.

Q3: What are the decomposition products of **iron pentacarbonyl**?

A3: Decomposition can yield several products depending on the conditions:

- Iron Tetracarbonyl (Fe(CO)₄) and Diiron Nonacarbonyl (Fe₂(CO)₉): Formed upon exposure to light.[1][2]
- Iron Oxides and Carbon Monoxide (CO): Produced during thermal decomposition, burning, or exposure to air.[1][2]
- Pure Iron: Can be produced upon decomposition.[2]

Q4: Are there any chemical stabilizers that can be added to prevent decomposition?

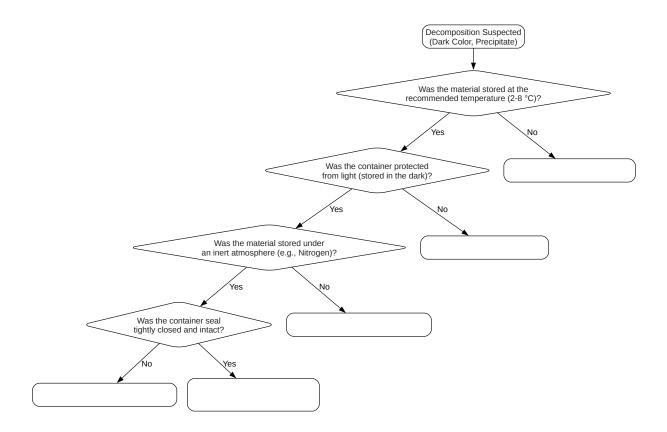
A4: Current literature and safety data sheets do not recommend the addition of chemical stabilizers. The primary method for preventing decomposition is strict control of storage conditions.

Troubleshooting Guide: Investigating Iron Pentacarbonyl Decomposition

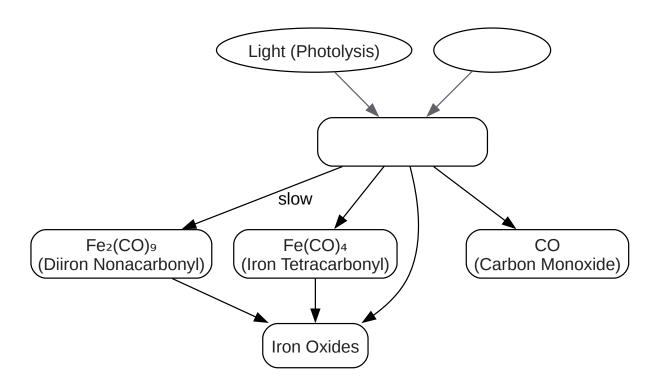
If you suspect your **iron pentacarbonyl** has decomposed, use this guide to identify the potential cause.

Problem: The **iron pentacarbonyl** solution has darkened or contains a precipitate.









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